

An In-depth Technical Guide to the Molecular Weight of Ethyl Triphenylphosphonium Iodide

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Compound of Interest

Compound Name: Ethyl triphenyl phosphonium
iodide

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This guide provides a comprehensive overview of the molecular and atomic properties of ethyl triphenylphosphonium iodide, a vital reagent in synthetic organic chemistry. The information is presented to support research and development activities where precise quantitative data is paramount.

Core Molecular Data

Ethyl triphenylphosphonium iodide is a quaternary phosphonium salt. Its fundamental molecular characteristics are summarized below.

Property	Value	Citation(s)
Molecular Formula	C ₂₀ H ₂₀ IP	[1][2][3][4][5]
Molecular Weight	418.25 g/mol	[2][3][6]
CAS Number	4736-60-1	[1][2][6][7]
Synonyms	ETPPI, Phenylphosphonium ethyl iodide	[2][3]
Appearance	Off-white to pale yellow crystalline powder	[2]

Verification of Molecular Weight

The molecular weight is derived from the sum of the atomic weights of its constituent atoms. The chemical formula $C_{20}H_{20}IP$ indicates the presence of 20 carbon atoms, 20 hydrogen atoms, one phosphorus atom, and one iodine atom. The table below details the calculation based on the standard atomic weights of these elements.

Element (Symbol)	Quantity	Standard Atomic Weight (amu)	Total Contribution (amu)	Citation(s) for Atomic Weight
Carbon (C)	20	~12.011	240.220	[8][9][10][11]
Hydrogen (H)	20	~1.008	20.160	[12][13][14]
Phosphorus (P)	1	~30.974	30.974	[15][16][17][18][19]
Iodine (I)	1	~126.904	126.904	[20][21][22][23]
Total	~418.258			

Note: The calculated molecular weight of ~418.258 amu is consistent with the commonly cited value of 418.25 g/mol .

Application in Synthesis: The Wittig Reaction

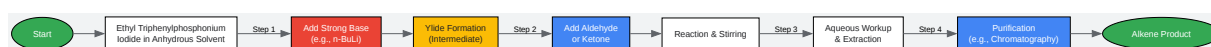
Ethyl triphenylphosphonium iodide is a key precursor for generating a phosphonium ylide, an essential intermediate in the Wittig reaction.[3] This reaction is a cornerstone of organic synthesis for creating alkenes from aldehydes or ketones.[2]

- **Ylide Generation:** Ethyl triphenylphosphonium iodide is suspended in a suitable anhydrous solvent (e.g., tetrahydrofuran, diethyl ether). A strong base (e.g., n-butyllithium, sodium hydride) is added under an inert atmosphere (e.g., nitrogen, argon) to deprotonate the phosphonium salt, forming the reactive ylide. The formation of the ylide is often indicated by a distinct color change.
- **Reaction with Carbonyl:** The aldehyde or ketone, dissolved in the same anhydrous solvent, is added to the ylide solution, typically at a reduced temperature (e.g., 0 °C or -78 °C) to

control the reaction rate and stereoselectivity.

- **Reaction Progression:** The reaction mixture is allowed to warm to room temperature and stirred for a period ranging from a few hours to overnight, monitored by techniques such as Thin Layer Chromatography (TLC).
- **Quenching and Extraction:** Upon completion, the reaction is quenched by adding water or a saturated aqueous solution (e.g., ammonium chloride). The organic product is then extracted using an appropriate organic solvent.
- **Purification:** The combined organic layers are washed, dried, and concentrated. The final alkene product is purified from the triphenylphosphine oxide byproduct using techniques like column chromatography or distillation.

The following diagram illustrates the logical steps involved in performing a typical Wittig reaction using ethyl triphenylphosphonium iodide.



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General workflow for the Wittig reaction.

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